



Application Notes and Protocols: Preparation of sAJM589 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

sAJM589 is a small molecule inhibitor that potently disrupts the interaction between the oncoproteins Myc and Max.[1][2][3][4][5][6] The Myc family of transcription factors are central regulators of cell proliferation, growth, and apoptosis, and their dysregulation is a hallmark of many human cancers.[2][4][7] sAJM589 functions by inhibiting the heterodimerization of Myc and Max, which is essential for their transcriptional activity.[2][4] This disruption leads to a reduction in Myc protein levels, suppression of Myc target gene expression, and inhibition of cell proliferation in Myc-dependent cancer cell lines.[2][6][8] The IC50 for the disruption of the Myc-Max heterodimer is approximately 1.8 μΜ.[1][2][3][5][9]

This document provides a detailed protocol for the preparation, storage, and handling of **sAJM589** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

For ease of reference, the key quantitative properties of **sAJM589** are summarized in the table below.



Property	Value	Citations
Molecular Weight	246.26 g/mol	[3][5]
CAS Number	2089-82-9	[1][3][5][10]
Chemical Formula	C16H10N2O	[5][8]
IC ₅₀ (Myc-Max)	1.8 μΜ	[1][2][3][5][9]
Solubility in DMSO	≥ 10 mM (approximately 2.46 mg/mL); also reported as 5 mg/mL	[3][9]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[3][5][9]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[3][5][9][11]

Experimental Protocols Materials Required

- sAJM589 powder (CAS: 2089-82-9)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol for Preparing a 10 mM sAJM589 Stock Solution



This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro assays.

Step 1: Calculation

To prepare a 10 mM stock solution, the required mass of **sAJM589** needs to be calculated based on the desired volume. The molecular weight of **sAJM589** is 246.26 g/mol .

- Formula: Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular
 Weight (g/mol) / 1000
- Example Calculation for 1 mL of 10 mM stock:
 - Mass (mg) = 10 mM × 1 mL × 246.26 g/mol / 1000
 - Mass (mg) = 2.46 mg

Step 2: Weighing sAJM589

- Before opening, centrifuge the vial of **sAJM589** powder to ensure all the compound is at the bottom.
- Carefully weigh out the calculated amount (e.g., 2.46 mg) of sAJM589 powder using an analytical balance in a fume hood or on a contained weighing station.

Step 3: Dissolution

- Transfer the weighed sAJM589 powder into a sterile microcentrifuge tube or cryovial.
- Add the corresponding volume of anhydrous DMSO to the tube (e.g., 1 mL for 2.46 mg of powder).
- Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.

Step 4: Aliquoting and Storage



- To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials.[11]
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3][5]

Preparation of Working Solutions for Cell-Based Assays

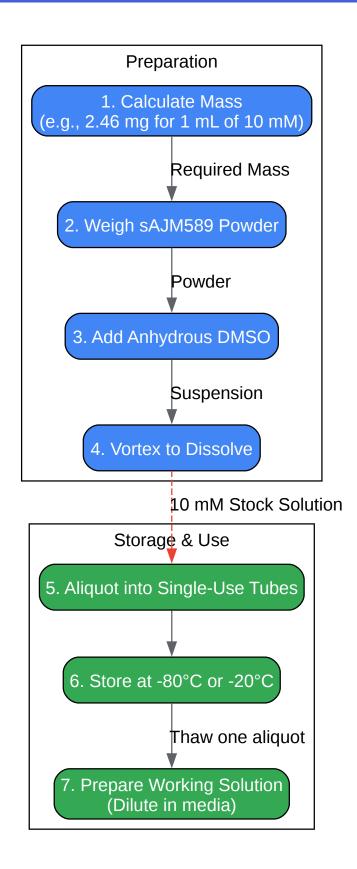
When preparing working solutions for cell culture experiments, it is crucial to minimize the final DMSO concentration to avoid cellular toxicity. The final DMSO concentration should generally be kept below 0.5%, and ideally below 0.1%.[11][12]

- Perform serial dilutions of the 10 mM DMSO stock solution in fresh, sterile cell culture medium to achieve the desired final concentration of sAJM589.
- It is best practice to make intermediate dilutions in DMSO before the final dilution into the aqueous medium to prevent precipitation of the compound.[12]
- Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the compound.[11]

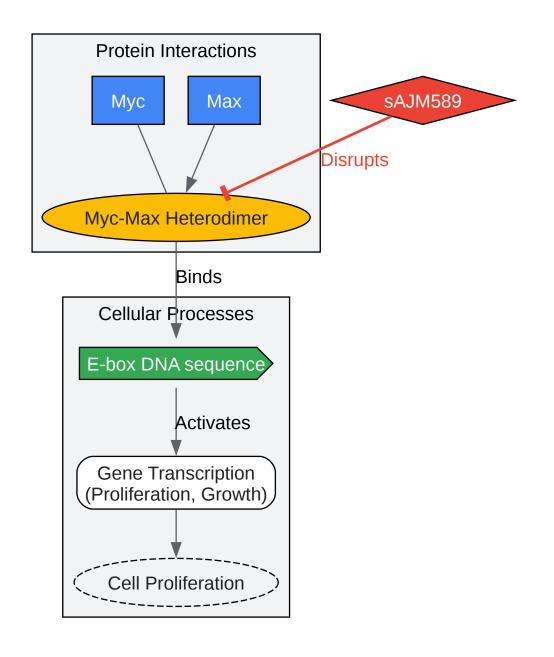
Visualizations Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the **sAJM589** stock solution.









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